

Technical Guide: Safety and Handling of N-Nitrosodibenzylamine-d10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Nitrosodibenzylamine-d10

Cat. No.: B15293092

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **N-Nitrosodibenzylamine-d10**. It is intended to equip laboratory personnel with the necessary knowledge to handle this compound safely and effectively.

Chemical Identification

Property	Value
Chemical Name	N-Nitrosodibenzylamine-d10
Synonyms	N-Nitroso-N-(phenylmethyl)benzenemethanamine-d10, Dibenzylnitrosamine-d10, N,N-Dibenzylnitrosamine-d10
CAS Number	1794791-25-5[1][2]
Molecular Formula	C ₁₄ H ₄ D ₁₀ N ₂ O[1][2]
Molecular Weight	236.34 g/mol [1]
Appearance	Pale Yellow to Yellow Low-Melting Solid to Solid[3]
Unlabelled CAS	5336-53-8[2]

Hazard Identification

N-Nitrosodibenzylamine-d10 is classified as a hazardous substance. The primary hazards are related to its potential mutagenicity and acute toxicity if ingested.

GHS Classification[\[4\]](#)

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[\[4\]](#)
- Germ Cell Mutagenicity (Category 2): H341 - Suspected of causing genetic defects.[\[4\]](#)

GHS Label Elements[\[4\]](#)

- Pictograms:

-  alt text

(GHS07)

-  alt text

(GHS08)

- Signal Word: Warning[\[4\]](#)

Hazard Statements[\[4\]](#)

- H302: Harmful if swallowed.[\[4\]](#)
- H341: Suspected of causing genetic defects.[\[4\]](#)

Precautionary Statements[\[4\]](#)

- Prevention:
 - P202: Do not handle until all safety precautions have been read and understood.[\[4\]](#)
 - P264: Wash skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.[\[4\]](#)

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- Response:
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4]
 - P308 + P313: IF exposed or concerned: Get medical advice/attention.[4]
 - P330: Rinse mouth.[4]
- Storage:
 - P405: Store locked up.[4]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[4]

Toxicological Information

Limited toxicological data is available for the deuterated form. The information below is based on the non-deuterated analogue, N-Nitrosodibenzylamine.

Metric	Value	Species	Reference
LD50 (Oral)	900 mg/kg	Rat	[3]

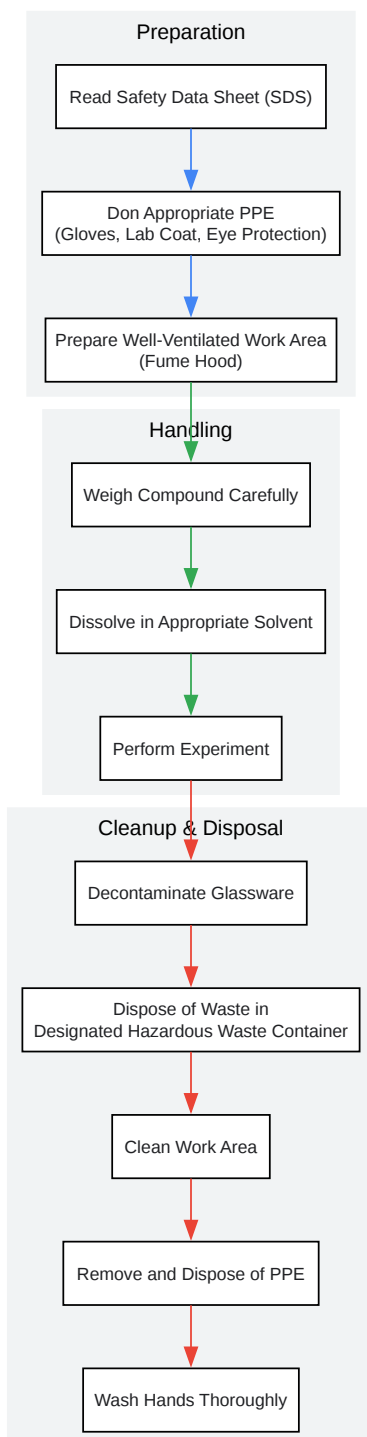
N-Nitrosodibenzylamine (NDBzA) is mutagenic to *Salmonella typhimurium* and induces DNA strand breaks in isolated rat hepatocytes.[1][3]

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **N-Nitrosodibenzylamine-d10** are not readily available in public safety literature. As a deuterated internal standard, its primary application is in analytical testing, particularly for trace-level quantification of nitrosamine impurities in pharmaceutical products.[5] The handling and use of this compound would follow standard laboratory procedures for handling hazardous chemicals, as outlined in this guide.

A general workflow for the safe handling of **N-Nitrosodibenzylamine-d10** in a laboratory setting is depicted below.

Safe Handling Workflow for N-Nitrosodibenzylamine-d10



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Caption: General laboratory workflow for handling **N-Nitrosodibenzylamine-d10**.

First-Aid Measures

In case of exposure, follow these first-aid measures and seek immediate medical attention.

Exposure Route	First-Aid Procedure
Ingestion	Rinse mouth with water.[4] Do NOT induce vomiting.[4] Call a POISON CENTER or doctor immediately.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4][6]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[4] Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally.[4] Remove contact lenses if present and easy to do.[4] Continue rinsing. Seek medical attention.

Handling and Storage

Handling:

- Avoid contact with skin and eyes.[7]
- Avoid formation of dust and aerosols.[8]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[4][8]

- Wear appropriate personal protective equipment (PPE).[7]
- Wash hands thoroughly after handling.[4][7]
- Do not eat, drink, or smoke in work areas.[4]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[8]
- Recommended storage is in a refrigerator or freezer at -20°C.[3]
- Store locked up.[4]

Exposure Controls and Personal Protection

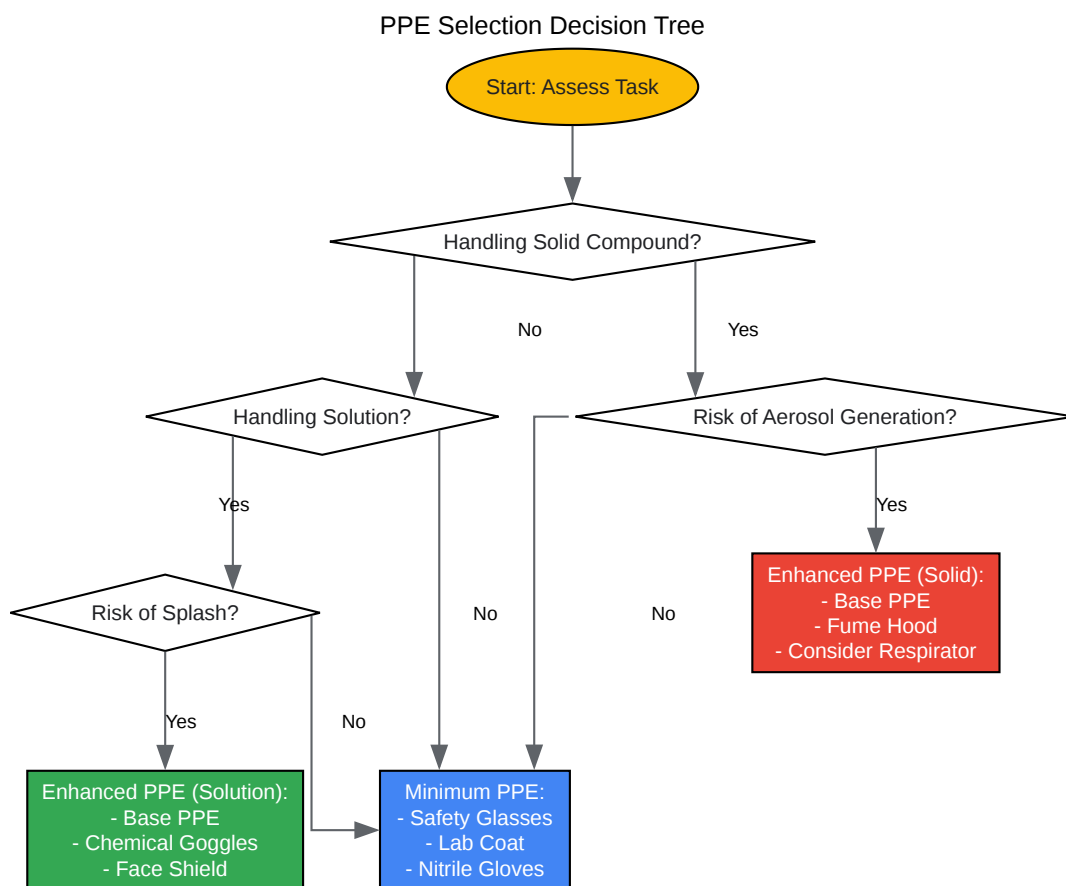
Engineering Controls:

- A laboratory fume hood or other appropriate form of local exhaust ventilation is necessary.[8]
- Ensure eyewash stations and safety showers are readily accessible.[6]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[8]
- Skin Protection:
 - Wear impervious gloves (e.g., nitrile rubber). Inspect gloves before use.[8]
 - Wear a lab coat or other protective clothing.[7]
- Respiratory Protection: If the respirator is the sole means of protection, use a full-face supplied-air respirator. Otherwise, NIOSH-approved N100 or CEN-approved FFP3 particulate respirators can be used as a backup to engineering controls.[8]

A decision tree for selecting the appropriate level of PPE is provided below.



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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of N-Nitrosodibenzylamine-d10]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15293092#safety-and-handling-of-n-nitrosodibenzylamine-d10]

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